

An In-depth Technical Guide to ATI 22™ Alloy (UNS N06022)

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Compound of Interest

Compound Name: ATI22-107

Cat. No.: B1667671

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Disclaimer: The following information pertains to ATI 22™ Alloy, a nickel-chromium-molybdenum-tungsten alloy designated as UNS N06022. Initial searches for "**ATI22-107**" did not yield a specific chemical compound relevant to drug development. The information presented here is based on the available data for the similarly named industrial alloy and is structured to meet the format of the user's request for a technical guide.

This guide provides a comprehensive overview of the chemical composition, physical and mechanical properties, corrosion resistance, and processing of ATI 22™ alloy for researchers, scientists, and engineers.

Introduction

ATI 22™ alloy, also known as Alloy 22 or by its UNS designation N06022, is a highly versatile nickel-chromium-molybdenum-tungsten alloy.[1][2][3] It is renowned for its exceptional resistance to a wide range of corrosive environments, both oxidizing and reducing.[2][4] This makes it a suitable material for applications in aggressive chemical processing, pollution control, pulp and paper, and waste treatment industries.[2][4][5] The alloy's high chromium content provides excellent resistance to oxidizing media, while the molybdenum and tungsten content confer strong resistance to reducing media.[2]

Chemical Composition

The nominal chemical composition of ATI 22™ alloy is provided in the table below. The precise composition can vary slightly between different product forms and specifications.

Element	Typical Composition (%)	UNS N06022 Range (%)
Nickel (Ni)	Balance (approx. 56-60)	Balance
Chromium (Cr)	21.50	20.0 - 22.5
Molybdenum (Mo)	13.30	12.5 - 14.5
Tungsten (W)	3.0	2.5 - 3.5
Iron (Fe)	3.0 - 4.0	2.0 - 6.0
Cobalt (Co)	< 2.5	2.5 max
Vanadium (V)	< 0.35	0.35 max
Manganese (Mn)	< 0.50	0.50 max
Silicon (Si)	0.03	0.08 max
Carbon (C)	< 0.010	0.015 max
Sulfur (S)	0.001	0.02 max
Phosphorus (P)	-	0.02 max

Data sourced from multiple references.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

Physical and Mechanical Properties

The physical and mechanical properties of ATI 22™ alloy in the annealed condition are summarized in the tables below. These properties make it a robust material for demanding applications.

Table 3.1: Physical Properties

Property	Value
Density	8.69 g/cm ³ (0.314 lbs/in ³)[3]
Melting Point	1400°C (2550°F)[3]
Modulus of Elasticity (Tension)	206 GPa (29.9 x 10 ³ ksi)[3]
Thermal Conductivity (at 21°C)	10.1 W/m·K[3]
Mean Coefficient of Thermal Expansion (20-100°C)	12.4 µm/m·°C (6.9 x 10 ⁻⁶ in/in/°F)[3]

Table 3.2: Mechanical Properties at Room Temperature (Annealed Condition)

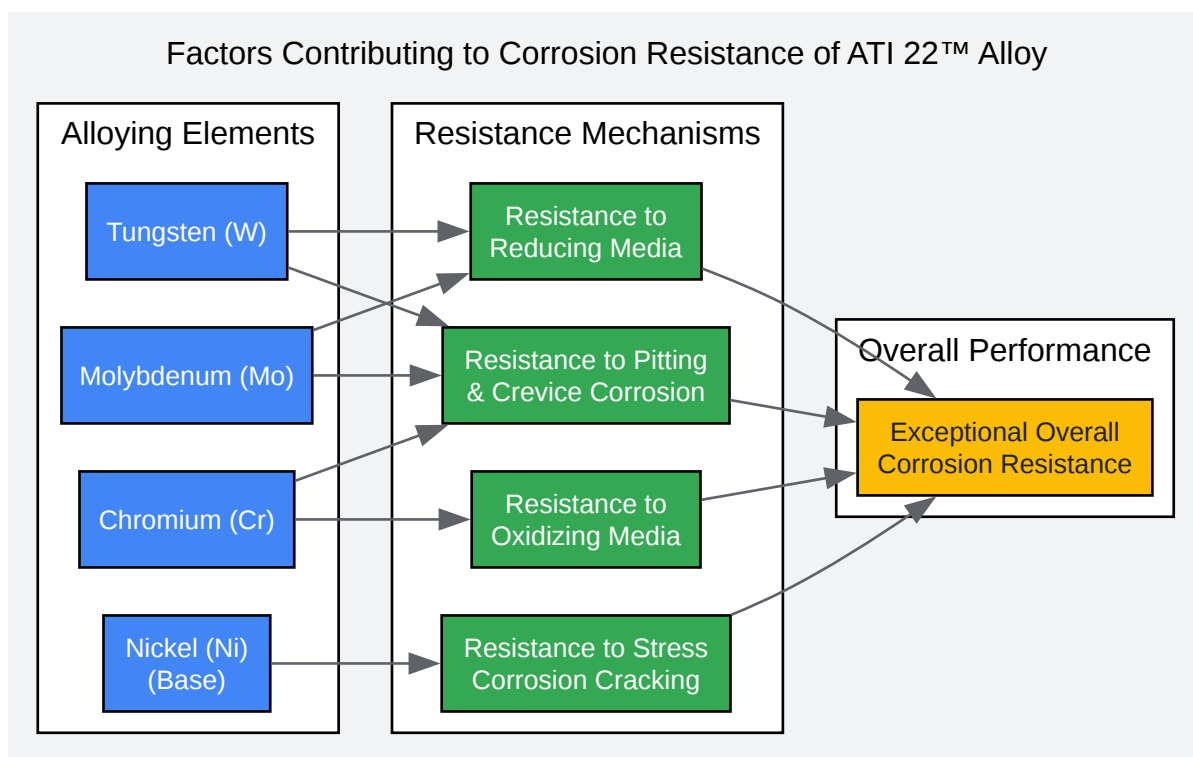
Property	Value
Ultimate Tensile Strength	690 MPa min (100 ksi min)[3][7]
Yield Strength (0.2% offset)	310 MPa min (45 ksi min)[3][7]
Elongation	45% min[3][7]
Hardness	Rockwell B 100 max (aim)[3]

Corrosion Resistance

ATI 22™ alloy exhibits outstanding resistance to various corrosive media, including:

- Oxidizing and reducing acids: It shows excellent resistance to both oxidizing and reducing acid environments, as well as those containing mixed acids.[1][2]
- Pitting and crevice corrosion: The alloy is particularly useful for its resistance to pitting and crevice corrosion in acid-halide environments.[1]
- Stress corrosion cracking: It has a high resistance to stress corrosion cracking.[4]

The combination of its constituent elements provides a synergistic effect, leading to its superior corrosion performance.



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Factors contributing to the corrosion resistance of ATI 22™ alloy.

Experimental Protocols

5.1 Corrosion Testing

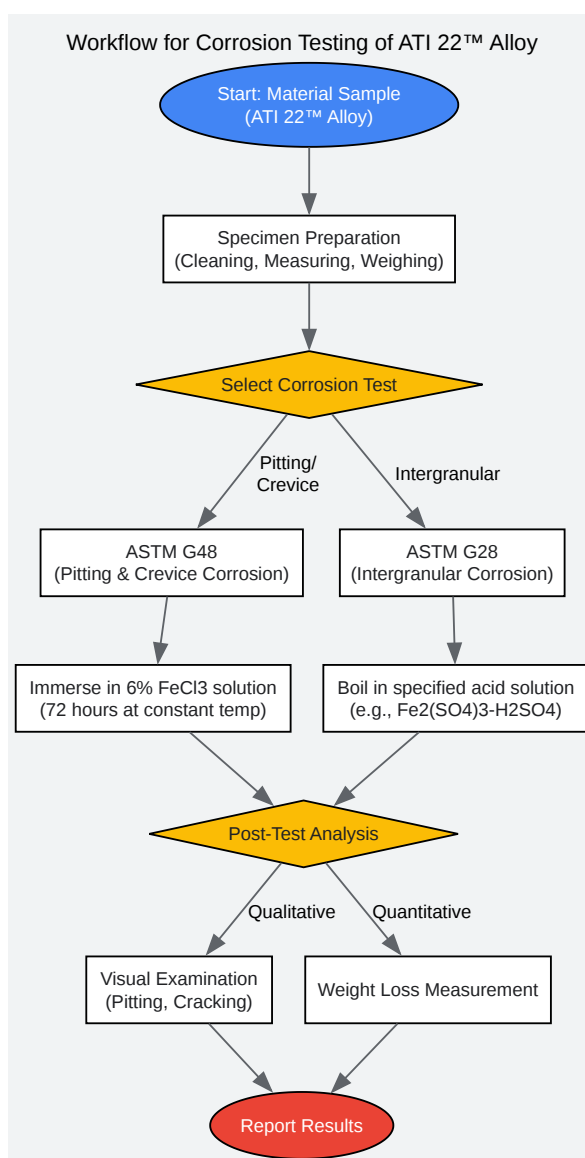
Standardized tests are used to evaluate the corrosion resistance of ATI 22™ alloy.

5.1.1 Pitting and Crevice Corrosion Resistance (ASTM G48)

- Objective: To determine the resistance of the alloy to pitting and crevice corrosion.
- Method A (Pitting): Test specimens are immersed in a 6% ferric chloride solution for a specified period (typically 72 hours) at a constant temperature. The specimens are then examined for pitting.
- Method B (Crevice): A crevice is created on the specimen using a crevice-former. The assembly is then exposed to the same ferric chloride solution as in Method A. The specimen is inspected for crevice corrosion.

5.1.2 Intergranular Corrosion Resistance (ASTM G28)

- Objective: To assess the susceptibility of the alloy to intergranular corrosion.
- Method A: A specimen is boiled in a solution of ferric sulfate and sulfuric acid for a specified time. The corrosion rate is determined by weight loss.
- Method B: A specimen is boiled in a solution of copper-copper sulfate and sulfuric acid. After exposure, the specimen is bent and examined for cracking, which indicates intergranular attack.



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A generalized workflow for corrosion testing of ATI 22™ alloy.

5.2 Fabrication and Welding

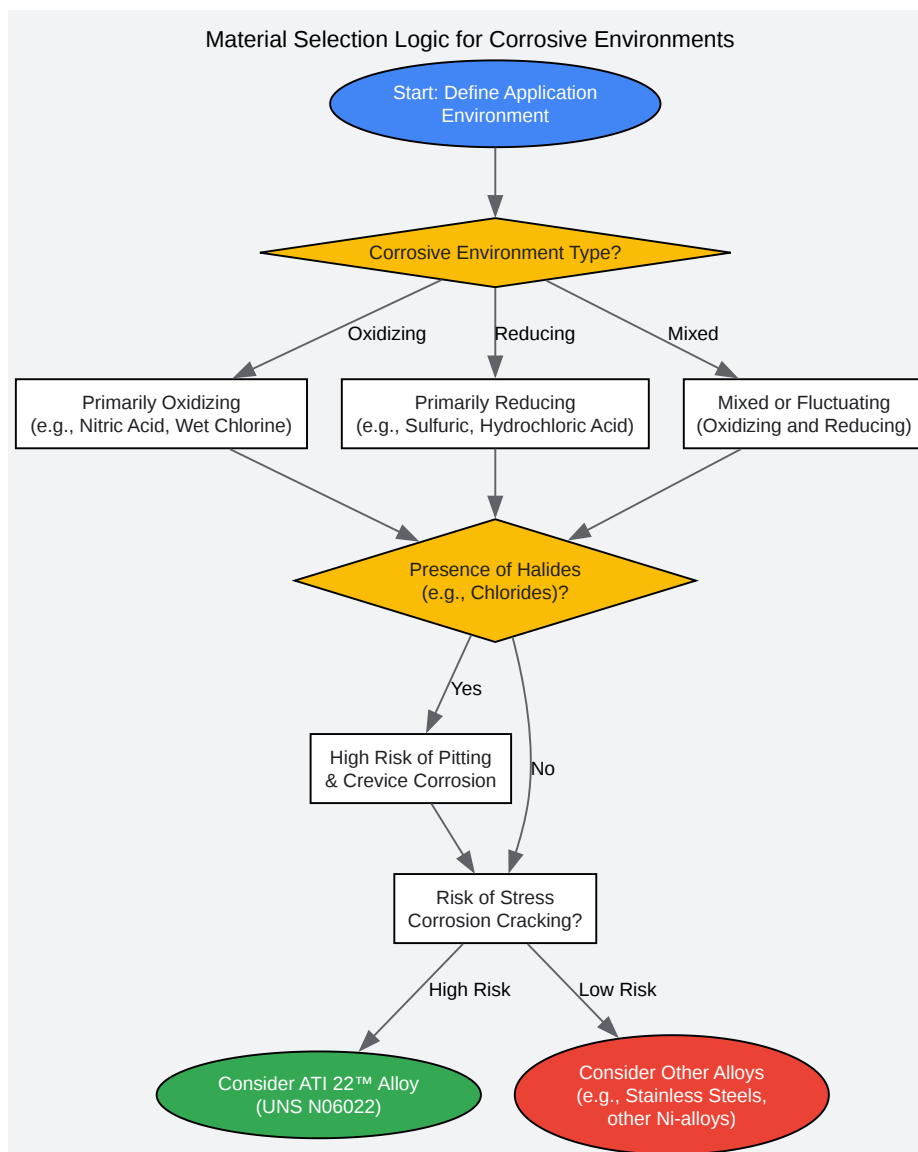
ATI 22™ alloy can be fabricated using standard procedures for nickel-based alloys.

- **Welding:** The alloy is readily weldable using gas tungsten arc welding (GTAW), gas metal arc welding (GMAW), and shielded metal arc welding (SMAW).^[4] Matching filler metals are typically used.^[4]
- **Heat Treatment:** Solution annealing is performed in the temperature range of 1121-1149°C (2050-2100°F) followed by a rapid quench to prevent the formation of detrimental phases.

Applications

The unique properties of ATI 22™ alloy make it suitable for a wide range of applications, including:

- Flue-gas desulfurization systems^[4]
- Chemical and petrochemical processing equipment^{[2][4]}
- Pulp and paper industry (e.g., bleaching plants)^[4]
- Waste incinerators^{[2][4]}
- Pharmaceutical production equipment^{[2][4]}
- Nuclear fuel reprocessing^{[1][2]}



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